

# Essential Safety and Logistics for Handling 2-Bromo-6-fluoropyridine

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## Compound of Interest

Compound Name: **2-Bromo-6-fluoropyridine**

Cat. No.: **B174918**

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the use of **2-Bromo-6-fluoropyridine**, including operational and disposal plans.

## Chemical Identifier and Physical Properties

Property	Value	Reference
CAS Number	144100-07-2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C5H3BrFN	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	175.99 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Form	Liquid	<a href="#">[2]</a>
Flash Point	88 °C (190.4 °F)	<a href="#">[2]</a>

## Hazard Identification and Classification

**2-Bromo-6-fluoropyridine** is classified as a hazardous chemical.[\[1\]](#) It is crucial to be aware of its potential health effects.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	Toxic if swallowed.[3][4][5]
Acute Toxicity, Dermal	Category 2 / 3	Fatal or toxic in contact with skin.[3][4][5]
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled.[1][4][5]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[1][3][4][5]
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation.[1][3][4][5]
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation.[1][4][5]
Flammable liquids	Category 4	Combustible liquid.

## Personal Protective Equipment (PPE)

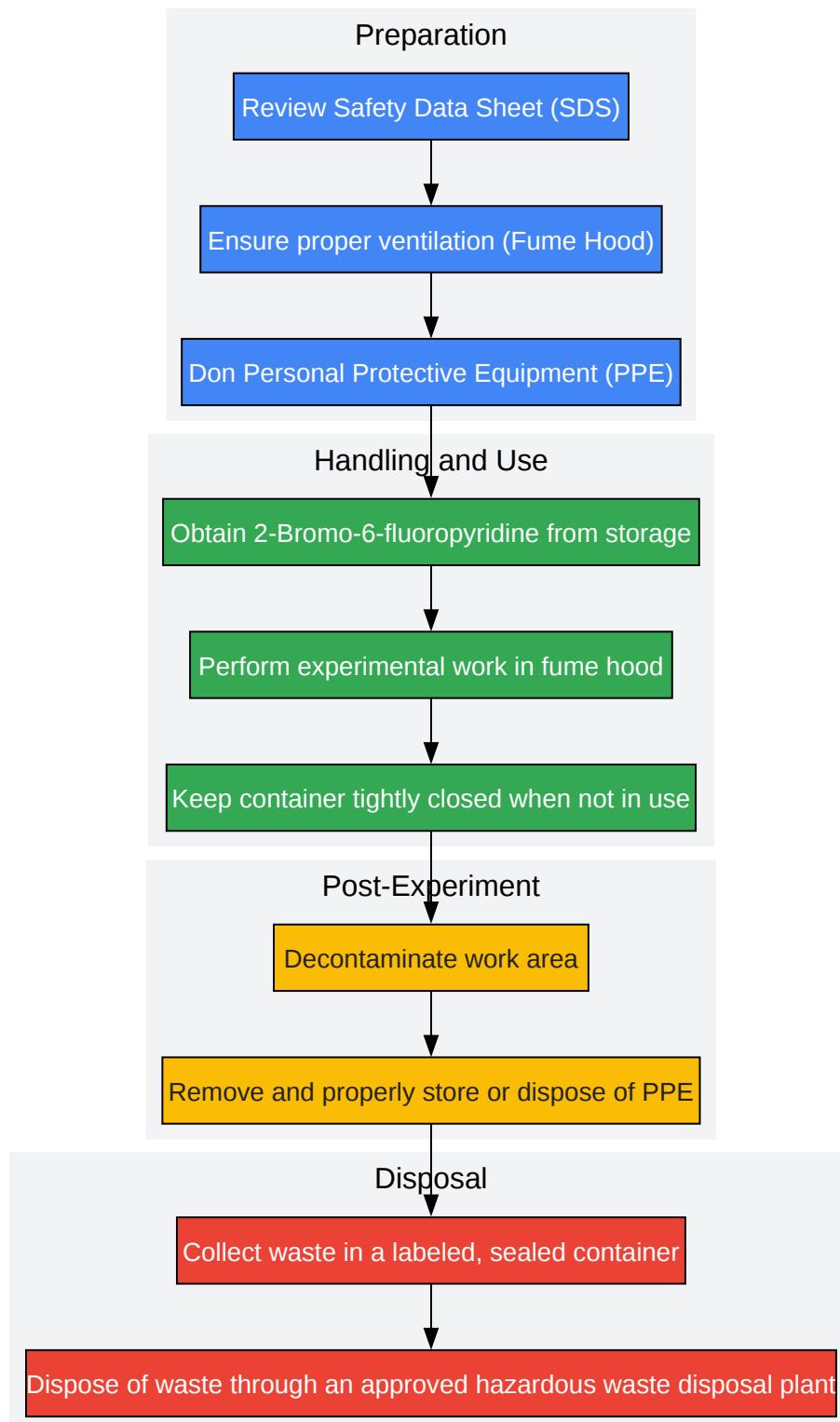
The following PPE is mandatory when handling **2-Bromo-6-fluoropyridine** to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles meeting EN166 or OSHA 29 CFR 1910.133 standards. <a href="#">[1]</a> A face shield should be worn when there is a risk of splashing.	Protects against splashes and vapors that can cause serious eye irritation.
Skin Protection	Chemically impermeable gloves (e.g., nitrile rubber) and appropriate protective clothing to prevent skin exposure. <a href="#">[1]</a> <a href="#">[4]</a>	Prevents skin contact, which can be toxic and cause irritation.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. <a href="#">[1]</a> If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for organic gases and vapors is recommended. <a href="#">[6]</a>	Protects against inhalation of harmful vapors.

## Operational and Disposal Workflow

The following diagram outlines the procedural steps for safely handling **2-Bromo-6-fluoropyridine** from receipt to disposal.

## Operational and Disposal Workflow for 2-Bromo-6-fluoropyridine

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Caption: Workflow for safe handling and disposal of **2-Bromo-6-fluoropyridine**.

# Experimental Protocol: General Guidance for a Cross-Coupling Reaction

The following provides a generalized, procedural methodology for using **2-Bromo-6-fluoropyridine** in a typical laboratory cross-coupling reaction. Note: This is a template and must be adapted to the specific reaction conditions and scale.

## 1. Preparation and Setup:

- 1.1 Review the Safety Data Sheet (SDS) for **2-Bromo-6-fluoropyridine** and all other reagents.
- 1.2 Ensure a chemical fume hood is operational and the work area is clean and free of clutter.
- 1.3 Assemble all necessary glassware and ensure it is dry.
- 1.4 Don all required Personal Protective Equipment (PPE) as outlined in the table above.

## 2. Reagent Handling and Reaction Assembly:

- 2.1 Under an inert atmosphere (e.g., nitrogen or argon), add the catalyst, ligand, and base to the reaction flask.
- 2.2 In the fume hood, carefully measure and add the appropriate solvent(s) to the reaction flask.
- 2.3 Using a calibrated syringe or pipette, measure the required amount of **2-Bromo-6-fluoropyridine** and add it to the reaction mixture.
- 2.4 Add the other coupling partner to the reaction mixture.
- 2.5 Seal the reaction vessel and commence stirring and heating as required by the specific protocol.

## 3. Work-up and Purification:

- 3.1 After the reaction is complete, cool the mixture to room temperature.
- 3.2 Quench the reaction carefully, being mindful of any potential exothermic processes.
- 3.3 Perform the extraction and washing steps as per the experimental procedure, collecting all aqueous and organic waste in separate, labeled containers.
- 3.4 Concentrate the organic phase using a rotary evaporator within the fume hood.
- 3.5 Purify the crude product using an appropriate technique (e.g., column chromatography, distillation, or recrystallization).

#### 4. Decontamination and Disposal:

- 4.1 Thoroughly decontaminate all glassware and equipment that came into contact with **2-Bromo-6-fluoropyridine**.
- 4.2 Segregate all waste (liquid and solid) into appropriately labeled hazardous waste containers.
- 4.3 Dispose of all waste through an approved waste disposal plant in accordance with institutional and local regulations.[\[1\]](#)[\[6\]](#)
- 4.4 Remove PPE and wash hands thoroughly.

By adhering to these safety protocols and operational procedures, researchers can minimize risks and ensure a safe laboratory environment when working with **2-Bromo-6-fluoropyridine**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 2-Bromo-6-fluoropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b174918#personal-protective-equipment-for-handling-2-bromo-6-fluoropyridine]

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